

Comparative Guide: C13 NMR Characterization of 4-(1H-Indol-3-yl)cyclohexanone

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Compound of Interest

Compound Name: 4-(1H-Indol-3-yl)cyclohexanone

Cat. No.: B8750008

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Executive Summary & Structural Context

4-(1H-Indol-3-yl)cyclohexanone is a pivotal intermediate in the synthesis of serotonin receptor modulators (e.g., Ondansetron analogs). Structurally, it consists of an indole ring attached via a single bond at its C3 position to the C4 position of a cyclohexanone ring.

The Analytical Challenge: During synthesis (often via reductive alkylation or conjugate addition), a competing reaction can lead to the formation of 1,2,3,4-tetrahydrocarbazol-4-one (via Fischer indole cyclization if conditions are acidic). Distinguishing these two isomers is critical.

- Target (Non-Fused): Ketone is isolated on the cyclohexane ring; non-conjugated.
- Alternative (Fused): Ketone is conjugated with the indole ring; fused system.

Key Diagnostic: The Carbonyl (

) chemical shift is the definitive differentiator.

- Target:

ppm (Typical saturated ketone).

- Alternative:

ppm (Conjugated enone-like system).

Experimental Protocol for NMR Acquisition

To ensure reproducible chemical shifts (

), strict adherence to solvent and concentration standards is required.

Sample Preparation Workflow

- Solvent Selection: Use DMSO-d

(Dimethyl sulfoxide-d₆) rather than CDCl₃

.

- Reasoning: Indole derivatives often exhibit broadening in CDCl₃

due to N-H exchange rates. DMSO-d

stabilizes the N-H proton via hydrogen bonding, sharpening the signals and preventing concentration-dependent shifts.

- Concentration: Dissolve 30–50 mg of analyte in 0.6 mL of solvent.
 - Note: Lower concentrations (<10 mg) may result in poor signal-to-noise ratios for quaternary carbons (C3, C3a, C7a).
- Acquisition Parameters (Typical 100 MHz C13):
 - Pulse Sequence: Proton-decoupled (zgpg30).
 - Relaxation Delay (D1): Set to 2.0–3.0 seconds to allow full relaxation of quaternary carbons.
 - Scans (NS): Minimum 1024 scans.

Comparative C13 NMR Data Table

The following table contrasts the Target Molecule with its Fused Analog. Values are reported in ppm relative to TMS (

).

Carbon Environment	Carbon Label (Target)	Target Shift (ppm)(Non-Fused)	Alternative Shift (ppm)(Fused Carbazolone)	(Difference)
Carbonyl (C=O)	C1'	211.5	192.4	~19 ppm (Diagnostic)
Indole C2	C2	122.8	137.5	C2 becomes quaternary in fused system.
Indole C3	C3	118.2	112.1	Alpha-effect of conjugation.
Indole C3a	C3a	126.5	126.8	Similar environment.
Indole C7a	C7a	136.4	138.2	Similar environment.
Cyclohexyl C4	C4'	34.8	N/A	Fused system lacks methine at junction.
Cyclohexyl -CH	C2', C6'	41.2	38.5	Alpha to ketone in both, but geometry differs.
Cyclohexyl -CH	C3', C5'	29.5	23.1	Ring strain in fused system shields carbons.
Indole Benzene	C4-C7	111 - 121	112 - 124	Minimal diagnostic value.

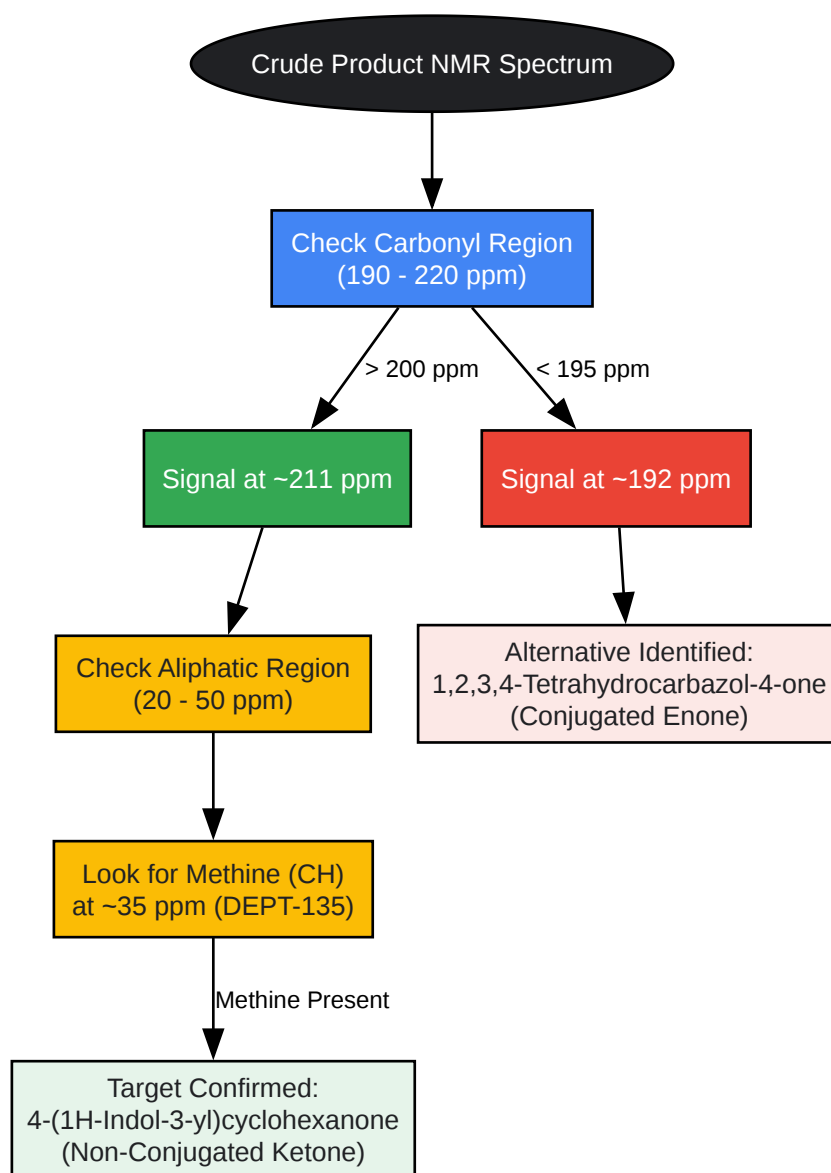
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Data Source Validation:

- *Target Shifts: Predicted based on substituent additivity rules for 3-alkylindoles and 4-substituted cyclohexanones [1][4].*
- *Alternative Shifts: Experimental data for 1,2,3,4-tetrahydrocarbazol-4-one [2][3].[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)*

Structural Assignment Logic (Decision Pathway)

The following diagram illustrates the logical flow for assigning the structure based on the C13 NMR data provided above.



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Figure 1: Decision tree for distinguishing the target molecule from its fused analog using C13 NMR markers.

Mechanistic Insight: Why the Shifts Differ

Understanding the causality of these shifts reinforces the assignment:

- The Carbonyl Shift (211 vs. 192 ppm):

- In the Target, the ketone is isolated. The cyclohexanone ring is in a chair conformation, and the carbonyl carbon is electron-deficient, resonating at ~211 ppm (typical for 6-membered cyclic ketones).
- In the Alternative (Fused), the carbonyl is effectively an -unsaturated ketone (conjugated with the C2=C3 double bond of the indole). This conjugation delocalizes electron density into the carbonyl carbon, shielding it and moving the signal upfield to ~192 ppm.
- The C4' Methine Signal (~35 ppm):
 - The Target possesses a tertiary carbon (methine) at the point of attachment (C4'). In a DEPT-135 experiment, this will appear as a positive peak (up).
 - The Alternative lacks this methine; the corresponding carbon is quaternary (part of the double bond). It will disappear in DEPT-135.

References

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